

Troubleshooting low signal-to-noise ratio in Fekap PET images

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fekap*

Cat. No.: *B15617166*

[Get Quote](#)

Technical Support Center: FAP PET Imaging

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Fibroblast Activation Protein (FAP) inhibitor (FAPI) Positron Emission Tomography (PET) imaging. Our goal is to help you address common challenges, particularly low signal-to-noise ratio (SNR), to ensure the acquisition of high-quality, reliable data.

Troubleshooting Guide: Low Signal-to-Noise Ratio (SNR) in FAP PET Images

A low signal-to-noise ratio can obscure critical details in FAP PET images, impacting both qualitative interpretation and quantitative accuracy. This guide provides a systematic approach to identifying and resolving the root causes of poor SNR.

Q1: My FAP PET images are excessively noisy. What are the primary factors I should investigate?

A1: High noise in PET images is a common issue that can stem from several sources. Systematically check the following aspects of your experimental setup and parameters:

- **Injected Dose and Uptake Time:** An insufficient injected dose of the FAPI tracer is a primary cause of low count statistics, leading to high noise. Verify that the administered dose aligns

with recommended guidelines and is appropriate for the patient's weight. Also, ensure that the uptake time between tracer injection and scan acquisition is adequate, as recommended in established protocols.

- **Acquisition Time:** Shorter scan durations result in fewer detected coincidence events, which directly increases image noise. A balance must be struck between acquisition time, patient comfort, and potential for motion artifacts.[\[1\]](#)
- **Patient Centering:** Improper positioning of the patient in the scanner's field of view (FOV) can lead to artifacts and non-uniform noise distribution. Ensure the region of interest is centered both axially and transaxially.
- **Scanner Quality Control (QC):** Regular quality control is crucial for optimal scanner performance. Verify that daily, weekly, and annual QC procedures have been performed and are within acceptable limits. This includes checks on detector performance, system calibration, and normalization.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: I've confirmed my basic acquisition parameters are correct, but the SNR is still poor. What are the next steps?

A2: If the initial checks do not resolve the low SNR issue, delve into more advanced factors related to image reconstruction and data corrections:

- **Image Reconstruction Algorithm:** The choice of reconstruction algorithm significantly impacts SNR. Iterative reconstruction methods like Ordered Subsets Expectation Maximization (OSEM) generally yield better SNR compared to older methods like Filtered Backprojection (FBP). The inclusion of Time-of-Flight (TOF) and Point Spread Function (PSF) modeling in the reconstruction process can further enhance image quality by reducing background variability (noise).[\[7\]](#)
- **Reconstruction Parameters (Iterations and Subsets):** For iterative algorithms like OSEM, the number of iterations and subsets must be optimized. While more iterations can increase image contrast and signal, they can also amplify noise. Finding the optimal balance is key to maximizing SNR.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- **Post-Reconstruction Filtering:** Applying a smoothing filter, such as a Gaussian filter, after reconstruction can reduce noise. However, excessive filtering can blur the image, reducing spatial resolution and potentially affecting the quantification of small lesions. The filter parameters (e.g., Full Width at Half Maximum - FWHM) should be chosen carefully.
- **Data Corrections:** Ensure that all necessary data corrections have been accurately applied. This includes corrections for attenuation, scatter, and random coincidences. Inaccurate corrections can introduce significant noise and artifacts into the reconstructed images.

Q3: Could patient-specific factors be contributing to the low SNR in my FAP PET images?

A3: Yes, patient characteristics can significantly influence image quality.

- **Patient Habitus:** Larger patients tend to have higher photon attenuation and scatter, which can degrade image quality and lower the SNR. For these patients, it may be necessary to increase the injected dose or extend the acquisition time to achieve adequate image quality.
- **Patient Motion:** Movement during the scan, including respiratory motion, can cause blurring and misregistration between the PET and CT data. This not only degrades image sharpness but can also lead to artifacts from incorrect attenuation correction.^[12] Employing patient immobilization techniques and providing clear instructions can minimize motion. For thoracic and abdominal imaging, respiratory gating may be necessary.^[13]

Q4: Are there any known pitfalls or artifacts specific to FAP PET imaging that could be misinterpreted as low SNR?

A4: While the fundamental principles of PET imaging apply, there are some considerations with FAP tracers. Benign processes such as wound healing, inflammation, and fibrosis can also show FAP uptake.^{[2][3][5][6]} This physiological uptake is a true signal and should not be confused with image noise. However, intense uptake in non-target areas, like the bladder, can cause scatter artifacts that may degrade the quality of adjacent regions.^[14] It is important to review non-attenuation-corrected (NAC) images to help differentiate true uptake from artifacts.^[13]

Frequently Asked Questions (FAQs)

Q: How often should scanner quality control be performed? A: A standardized quality control (QC) and quality assurance (QA) program is essential.^{[2][3][4][5][6]} This typically includes:

- Daily QC: Performed before the first patient scan to check for detector functionality and system stability.
- Quarterly/Annual QC: More comprehensive evaluations, often performed by a medical physicist, to assess parameters like spatial resolution, sensitivity, and quantitative accuracy.

Q: What is the impact of Time-of-Flight (TOF) on SNR? A: TOF PET scanners use the difference in arrival time of the two annihilation photons to better localize the event. This additional information significantly reduces background variability and can improve the SNR, especially in larger patients.^[7]

Q: How do I choose the optimal number of iterations and subsets for my reconstruction? A: The optimal number of iterations and subsets is a trade-off between signal, noise, and computational time. Increasing iterations generally increases the signal and contrast of small, hot lesions but also amplifies noise.^{[8][9][10]} A common approach is to start with the manufacturer's recommended parameters and then perform phantom studies to evaluate how varying these parameters affects SNR and contrast recovery for your specific imaging tasks.

Quantitative Data Summary

The following tables summarize the impact of different reconstruction parameters on PET image quality metrics. Note that the optimal parameters can be scanner and tracer-specific.

Table 1: Impact of OSEM Iterations on Image Quality Metrics

Number of Iterations	SUVmax (% Increase from 2 Iterations)	Hot Lesion Contrast (%)	Background Variability (%)
2	Baseline	65.2	12.5
3	+18.5%	72.8	13.8
4	+25.3%	76.5	14.9
5	+30.1%	79.1	15.7
7	+35.8%	82.3	17.1

Data adapted from a study on 18F-FDG PET/CT, demonstrating the general trend of increasing SUVmax, contrast, and noise with more iterations. The optimal number is often a balance, with 2-4 iterations commonly used in clinical practice.[\[9\]](#)

Table 2: Comparison of Reconstruction Algorithms on Lesion-to-Background (L/B) Ratio and SNR

Reconstruction Algorithm	Scanning Time	Lesion SUVmax (Mean)	Lesion-to-Background Ratio	Signal-to-Noise Ratio (SNR)
OSEM	Full-time	10.5	8.2	15.6
OSEM	Half-time	9.8	7.9	12.3
Q.Clear	Half-time	14.6	8.5	11.9

This table is based on a study of 68Ga-FAPI PET/MR.[\[1\]](#) Q.Clear is an advanced reconstruction algorithm that can increase SUVmax and maintain the lesion-to-background ratio even with reduced scan time, although it may impact SNR differently than OSEM.[\[1\]](#)[\[15\]](#)

Experimental Protocols

Protocol 1: NEMA NU 2-2018 Image Quality Phantom Study for SNR and Contrast Evaluation

This protocol describes a standardized method for assessing PET scanner performance, which can be adapted for FAP PET imaging.

1. Phantom Preparation:

- Use a NEMA IEC Body Phantom, which includes six fillable spheres of varying diameters (10, 13, 17, 22, 28, and 37 mm).[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Fill the main background compartment of the phantom with a solution of a known concentration of the FAP PET tracer (e.g., 68Ga-FAPI or 18F-FAPI). A typical background activity concentration is around 5.3 kBq/mL.
- Fill the "hot" spheres with a higher concentration of the same tracer, typically at a 4:1 or 8:1 sphere-to-background ratio.
- Ensure no air bubbles are present in the phantom.
- Accurately measure the activity in the background and spheres using a calibrated dose calibrator.

2. Phantom Scanning:

- Position the phantom at the center of the scanner's FOV.
- Perform a CT scan for attenuation correction.
- Acquire PET data for a duration sufficient to obtain low-noise images (e.g., 5-10 minutes per bed position).

3. Image Reconstruction and Analysis:


- Reconstruct the PET data using the reconstruction algorithms and parameters you wish to evaluate (e.g., varying OSEM iterations, subsets, and post-reconstruction filters).
- Draw regions of interest (ROIs) on the reconstructed images:
 - A large ROI in the uniform background region to measure the mean activity and the standard deviation (noise).


- ROIs over each of the hot spheres to measure the mean and maximum activity.
- Calculate the following metrics:
 - Signal-to-Noise Ratio (SNR): Mean activity in the background ROI divided by the standard deviation of the background ROI.
 - Contrast Recovery Coefficient (CRC): $(\text{Mean activity in sphere ROI} / \text{Mean activity in background ROI} - 1) / (\text{Actual activity concentration in sphere} / \text{Actual activity concentration in background} - 1) * 100\%$.
 - Background Variability (Noise): Standard deviation of the background ROI.

By comparing these metrics across different reconstruction settings, you can determine the optimal parameters for your FAP PET studies.

Visualizations

Below are diagrams illustrating key concepts in troubleshooting low SNR in FAP PET imaging.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. SNMMI Procedure Standard/EANM Practice Guideline for Fibroblast Activation Protein (FAP) PET - PMC [pmc.ncbi.nlm.nih.gov]
- 3. jnm.snmjournals.org [jnm.snmjournals.org]
- 4. axisimagingnews.com [axisimagingnews.com]
- 5. auntminnie.com [auntminnie.com]
- 6. New Practice Guidelines for FAP PET Imaging in Oncology - Be part of the knowledge - ReachMD [reachmd.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. BiblioMed.org - Fulltext article Viewer [bibliomed.org]
- 10. Influence of reconstruction iterations on 18F-FDG PET/CT standardized uptake values - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Effect of Varying Number of OSEM Subsets on PET Lesion Detectability - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Recognizing and preventing artifacts with SPECT and PET imaging | Radiology Key [radiologykey.com]
- 13. benchchem.com [benchchem.com]
- 14. cme.lww.com [cme.lww.com]
- 15. researchgate.net [researchgate.net]
- 16. Phantom-based image quality assessment of clinical 18F-FDG protocols in digital PET/CT and comparison to conventional PMT-based PET/CT - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Phantom-based image quality assessment of clinical 18F-FDG protocols in digital PET/CT and comparison to conventional PMT-based PET/CT - PubMed [pubmed.ncbi.nlm.nih.gov]

- 18. youtube.com [youtube.com]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Troubleshooting low signal-to-noise ratio in Fekap PET images]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617166#troubleshooting-low-signal-to-noise-ratio-in-fekap-pet-images]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com